

what is GSK6853 used for in epigenetic research

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Compound Focus: GSK6853

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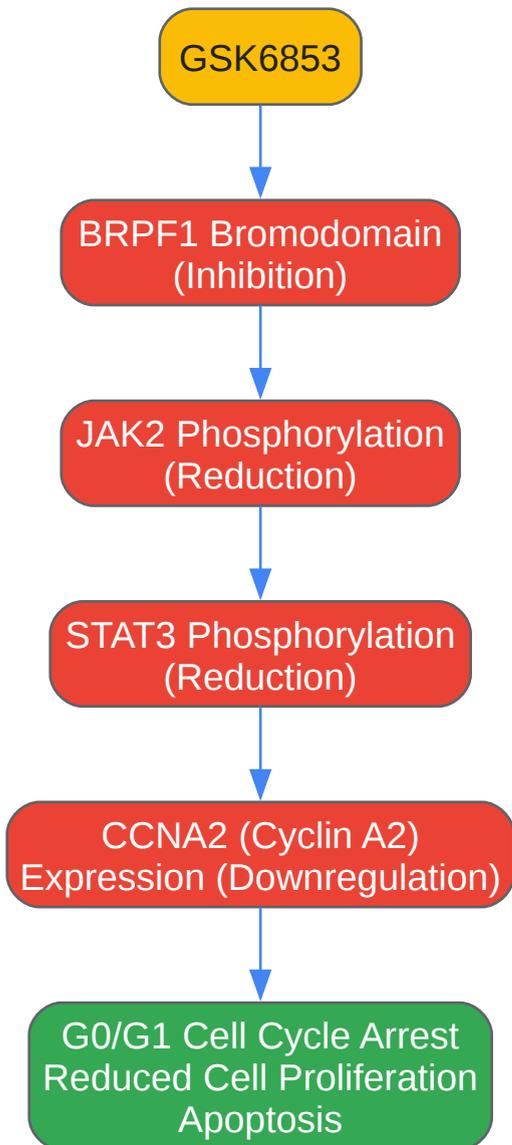
In Vitro Cellular Applications and Protocols

In cell-based experiments, **GSK6853** is used to elucidate the consequences of BRPF1 bromodomain inhibition. The typical workflow involves treating cells with the compound and assessing phenotypic and molecular changes.

Application	Cell Lines Used	Typical Treatment Concentration	Key Readouts
Proliferation/Viability Assay	A549, H1975 (NSCLC) [1]	0 - 400 μ M (dose-response) [1]	CCK-8 assay absorbance (450 nm) [1]
Clonogenic Assay	A549, H1975 (NSCLC); PEO4, OVCAR-3 (Ovarian Cancer) [1] [2]	25, 50, 100 μ M [1] [2]	Number of colonies (\geq 50 cells) after 10-14 days [1]
Cell Cycle Analysis	A549, H1975 (NSCLC); PEO4, OVCAR-3 (Ovarian Cancer) [1] [2]	10, 20, 50 μ M for 24h-12d [1] [2]	Flow cytometry (PI staining); G0/G1 phase arrest [1] [2]

Application	Cell Lines Used	Typical Treatment Concentration	Key Readouts
Apoptosis Assay	A549, H1975 (NSCLC); Ovarian Cancer cells [1] [2]	25, 50, 100 μ M for 24h [1]	Flow cytometry (Annexin V/PI staining); Caspase 3/7 activation [1] [2]
Migration/Invasion Assay	Metastatic Ovarian Cancer cells [2]	10, 20 μ M [2]	Reduced cellular migration and invasion [2]
Western Blot Analysis	A549, H1975 (NSCLC) [1]	50 μ M [1]	Downregulation of p-JAK2, p-STAT3, CCNA2 [1]

The diagram below illustrates a key signaling pathway, the **BRPF1-JAK2-STAT3-CCNA2 axis**, identified as a mechanism of action for **GSK6853** in Non-Small Cell Lung Cancer (NSCLC) cells [1].



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*Identified mechanism of **GSK6853** action in NSCLC models [1].*

Research Applications and Disease Models

GSK6853 has demonstrated potent anti-proliferative and anti-metastatic effects across various cancer models in preclinical research, establishing BRPF1 as a promising therapeutic target.

- **Non-Small Cell Lung Cancer (NSCLC):** Research shows **GSK6853** inhibits proliferation, induces G0/G1 cell cycle arrest, and promotes apoptosis in A549 and H1975 cell lines. Transcriptomic and

protein analysis revealed this occurs via disruption of the JAK2/STAT3 signaling pathway and subsequent downregulation of the cell cycle regulator CCNA2 [1].

- **Ovarian Cancer:** In metastatic ovarian cancer cells, BRPF1 inhibition with **GSK6853** significantly reduces cellular migration and invasion. Treatment also leads to increased DNA damage (e.g., elevated γ H2A.X), cell cycle deregulation, and activation of apoptosis [2].
- **Other Cancers:** BRPF1 is implicated in gastrointestinal, genitourinary, brain, skin, breast, and hematological tumors. As a key scaffold for histone acetyltransferase complexes, its dysregulation can activate oncogenic pathways, making it a broad-interest target in cancer epigenetics [3].

Pharmacokinetics and Experimental Considerations

For *in vivo* studies, **GSK6853** has moderate pharmacokinetic properties. In male CD-1 mice, following a 1 mg/kg IV dose, it showed high blood clearance and a moderate terminal half-life of 1.7 hours. Oral administration (3 mg/kg) resulted in low bioavailability (22%), while the intraperitoneal (IP) route provided much higher exposure (85% bioavailability), making IP the recommended route for animal studies [4] [5].

- **Off-Target Effects:** Profiling against 48 unrelated assays showed only weak off-target activities compared to its potent BRPF1 inhibition. It is recommended to **use concentrations no higher than 1 μ M** in cell-based assays to minimize the chance of off-target effects [5] [6].
- **Solubility:** The compound has good solubility in DMSO and ethanol (81 mg/mL) but is insoluble in water [5].

GSK6853 serves as a critical tool for validating BRPF1 as a target and exploring the therapeutic potential of its inhibition in epigenetics-driven diseases, particularly cancer.

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References

1. BRPF1 inhibitor GSK6853 inhibits NSCLC cell proliferation ... [link.springer.com]
2. BRPF1 inhibition reduces migration and invasion of ... [nature.com]
3. BRPF1 in cancer epigenetics: a key regulator of histone ... [nature.com]

4. GSK6853, a Chemical Probe for Inhibition of the BRPF1 ... [pmc.ncbi.nlm.nih.gov]

5. GSK6853 | Epigenetic Reader Domain inhibitor | Mechanism [selleckchem.com]

6. Probe GSK6853 [chemicalprobes.org]

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